

15-hydroxypentadecanoic acid CAS number and synonyms

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Compound of Interest

Compound Name: 15-Hydroxypentadecanoic acid

Cat. No.: B164413

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An In-depth Technical Guide to 15-Hydroxypentadecanoic Acid

This technical guide provides a comprehensive overview of **15-hydroxypentadecanoic acid**, a significant ω -hydroxy fatty acid. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical identity, properties, synthesis, and biological relevance.

Chemical Identification and Synonyms

15-Hydroxypentadecanoic acid is a long-chain hydroxy fatty acid characterized by a hydroxyl group on its terminal carbon. Its unique structure makes it a valuable intermediate in various chemical syntheses.

Chemical Abstracts Service (CAS) Number: 4617-33-8[1][2][3][4]

Synonyms:

- ω -Hydroxypentadecanoic acid[1]
- FA 15:0;O[1]
- Pentadecanoic acid, 15-hydroxy-[2][4]
- 15-Hydroxytenate[3]

- OMEGA-HYDROXY C15:0[3][5]
- 15-Hydroxypentadecanoate[3][6]

Physicochemical Properties

A summary of the key physicochemical properties of **15-hydroxypentadecanoic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₀ O ₃	[1][2][4]
Molecular Weight	258.40 g/mol	[1][2][4]
Appearance	White to off-white solid or crystalline powder	[1][5][6]
Melting Point	85-89 °C	[5]
Boiling Point	174-220 °C at 4 Torr	[5]
Solubility	Soluble in chloroform, ethanol, and methanol.	[1]
Purity	≥98%	[1][7]
Storage Temperature	-20°C	[1][7]
InChI Key	BZUNJUAMQZRJIP-UHFFFAOYSA-N	[1][2]

Synthesis and Experimental Protocols

15-Hydroxypentadecanoic acid can be synthesized through various chemical and biochemical routes. It is a key intermediate in the production of valuable macrocyclic lactones like exaltolide and cyclopentadecanolide (a musk compound).[1][5][7]

Synthesis from *Malania oleifera* Oil

A common method involves the ozonolysis of 15-tetracosenoic acid, which is obtained from the oil of *Malania oleifera*.^{[8][9]}

Experimental Protocol:

- **Ozonolysis:** 30.0 g of 15-tetracosenoic acid is dissolved in a solution of 40 ml ethanol and 160 ml n-hexane. The mixture is cooled to 0°C in a thermostatic water bath. Ozone, generated by a corona discharge generator, is bubbled through the reactor. The reaction is monitored until a wet starch-potassium iodide test paper turns blue, indicating the completion of the ozonation.^[8]
- **Reduction:** The resulting ozonide intermediate is treated with a potassium borohydride solution, with continuous stirring for 3 hours.^[8]
- **Acidification and Isolation:** The pH of the solution is adjusted to 2 by adding 6 mol l⁻¹ hydrochloric acid. The precipitate is then filtered, washed with deionized water until neutral, and dried under a vacuum at 70°C to yield **15-hydroxypentadecanoic acid**.^[8]

Synthesis of Methyl 15-Hydroxypentadecanoate

The methyl ester of **15-hydroxypentadecanoic acid** is a direct precursor for macrolactonization.

Experimental Protocol:

- **Esterification:** 15 g of **15-hydroxypentadecanoic acid** is dissolved in 300 ml of methanol.^[8]
- **Catalysis:** 2 ml of concentrated sulfuric acid is added to the mixture.^[8]
- **Reaction:** The solution is heated to 90°C and refluxed for 4 hours in a thermostatic oil bath.^[8]
- **Extraction and Purification:** After the reaction, the mixture is extracted with ether and washed with deionized water to isolate the methyl 15-hydroxypentadecanoate.^[8]

Macrolactonization to Cyclopentadecanolide

The methyl ester can be converted to the valuable musk compound cyclopentadecanolide.

Experimental Protocol:

- **Reaction Setup:** Methyl 15-hydroxypentadecanoate (5 mmol), KF-La/γ-Al₂O₃ catalyst (0.5 g), and glycerine (15 ml) are mixed and stirred for 30 minutes at 120°C.[8]
- **Cyclization:** The temperature is slowly raised to 190°C under a pressure of 2 mbar and maintained for 7 hours.[8]
- **Product Isolation:** The cyclopentadecanolide product is separated from the reaction mixture using a reaction-distillation method via an oil-water separator.[8]

Synthesis Workflow

The following diagram illustrates the synthesis pathway from 15-tetracosenoic acid to cyclopentadecanolide.



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Caption: Synthesis pathway of cyclopentadecanolide.

Biological Significance and Applications

15-Hydroxypentadecanoic acid serves as a crucial building block in the chemical industry.
[10] Its applications include:

- **Pharmaceutical Intermediate:** It is a precursor in the synthesis of complex active pharmaceutical ingredients (APIs).[10][11][12]
- **Polymer Science:** Its bifunctional nature (a carboxyl and a hydroxyl group) makes it a valuable monomer for the development of specialty polymers.[10][11]
- **Fine Chemicals:** It is used in the synthesis of fragrances and agrochemicals.[12][13]

While direct research on the signaling pathways of **15-hydroxypentadecanoic acid** is limited, studies on its parent compound, pentadecanoic acid (C15:0), have shown broad biological activities. C15:0 exhibits anti-inflammatory, immunomodulatory, and antifibrotic properties.[14] [15] It has been identified as an essential fatty acid with benefits for metabolic and heart health, potentially acting through pathways like AMPK activation and mTOR inhibition.[15] These findings suggest that derivatives like **15-hydroxypentadecanoic acid** could be of significant interest for further investigation in drug discovery and development.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. 15-Hydroxypentadecanoic acid [webbook.nist.gov]
- 3. 15-HYDROXYPENTADECANOIC ACID | 4617-33-8 [amp.chemicalbook.com]
- 4. 15-Hydroxypentadecanoic acid | C15H30O3 | CID 78360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 15-HYDROXYPENTADECANOIC ACID One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. 15-Hydroxypentadecanoic acid, 99+% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. 15-hydroxy Pentadecanoic Acid methyl ester | CAS 76529-42-5 | Cayman Chemical | Biomol.com [biomol.com]
- 8. royalsocietypublishing.org [royalsocietypublishing.org]
- 9. CN102816142A - Synthesis method for pentadecanoicacid - Google Patents [patents.google.com]
- 10. nbino.com [nbino.com]
- 11. guidechem.com [guidechem.com]
- 12. medchemexpress.com [medchemexpress.com]

- 13. molnova.com:443 [molnova.com:443]
- 14. Broader and safer clinically-relevant activities of pentadecanoic acid compared to omega-3: Evaluation of an emerging essential fatty acid across twelve primary human cell-based disease systems | PLOS One [journals.plos.org]
- 15. preprints.org [preprints.org]
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